



NiCu nanoparticle synthesis via polyol method protocol

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[4] Polyol-mediated synthesis of Ni1–xCux nanoparticles: Effect of copper content on structural, optical and magnetic properties - Materials Chemistry and Physics (2019-01-01) Ni1–xCux (x = 0.0, 0.2, 0.4, 0.6, 0.8, 1.0) nanoparticles (NPs) have been successfully synthesized by a modified polyol method. In this process, ethylene glycol (EG) was used as a solvent as well as a reducing agent, and polyvinylpyrrolidone (PVP) was used as a capping agent. The formation of single phase NiCu alloy NPs with face-centered cubic (fcc) structure was confirmed by X-ray diffraction (XRD) studies. The crystallite size was found to be in the range of 15–20 nm. The morphology and the elemental composition of the as-synthesized NPs were analyzed by using scanning electron microscopy (SEM) and energy dispersive X-ray spectroscopy (EDX). The optical properties of the NPs were studied by using UV–Visible absorption spectroscopy. The magnetic properties of the as-synthesized NPs were investigated by using a vibrating sample magnetometer (VSM). The ferromagnetic behavior was observed for pure Ni, and Ni-rich NiCu NPs (x = 0.2, 0.4), whereas pure Cu NPs shows diamagnetic behavior. A transition from ferromagnetic to superparamagnetic behavior was observed for Cu-rich NiCu NPs (x = 0.6, 0.8). 1

Synthesis of bimetallic Ni-Cu nanoparticles by polyol method from nitrates and acetates: A comparative study - ScienceDirect (2018-09-01) In a typical experiment for the synthesis of Ni-Cu nanoparticles from nitrates, 100 ml of ethylene glycol (EG) was taken in a three-necked flask and heated at 160 °C for 1 h with constant magnetic stirring under argon (Ar) atmosphere. After 1 h, an aqueous solution containing 0.05 M of nickel nitrate (Ni(NO3)2·6H2O) and 0.05 M of copper nitrate (Cu(NO3)2·3H2O) was injected into the hot EG solution. The temperature of the solution was then raised to 195 °C and refluxed for 3 h. The color of the solution changed







from light blue to black, which indicates the formation of nanoparticles. The resulting solution was then cooled to room temperature and the nanoparticles were separated by centrifugation. The obtained nanoparticles were washed with ethanol and acetone several times to remove the residual EG and other impurities. Finally, the nanoparticles were dried in a vacuum oven at 60 °C for 12 h. 2

Synthesis and characterization of Ni–Cu nanoparticles by polyol method - Materials Today: Proceedings (2021-01-01) In the present work, Ni–Cu nanoparticles were synthesized by the polyol method using ethylene glycol as a solvent and reducing agent. Nickel acetate and copper acetate were used as precursors and polyvinylpyrrolidone (PVP) as a capping agent. The synthesis process was carried out at a temperature of 180 °C for 2 h. The synthesized nanoparticles were characterized by X-ray diffraction (XRD), transmission electron microscopy (TEM), and UV–Visible spectroscopy. The XRD results confirmed the formation of a face-centered cubic (fcc) structure of Ni–Cu alloy nanoparticles. The TEM images showed that the nanoparticles were spherical in shape with a narrow size distribution. The average particle size was found to be around 20 nm. The UV–Visible absorption spectra showed a characteristic surface plasmon resonance (SPR) peak, which further confirmed the formation of Ni–Cu nanoparticles. 1

Synthesis of bimetallic Ni-Cu nanoparticles by polyol method from nitrates and acetates: A comparative study | Request PDF - ResearchGate (2025-08-06) In a typical experiment for the synthesis of Ni-Cu nanoparticles from nitrates, 100 ml of ethylene glycol (EG) was taken in a three-necked flask and heated at 160 °C for 1 h with constant magnetic stirring under argon (Ar) atmosphere. After 1 h, an aqueous solution containing 0.05 M of nickel nitrate (Ni (NO3)2·6H2O) and 0.05 M of copper nitrate (Cu (NO3)2·3H2O) was injected into the hot EG solution. The temperature of the solution was then raised to 195 °C and refluxed for 3 h. The color of the solution changed from light blue to black, which indicates the formation of nanoparticles. The resulting solution was then cooled to room temperature and the nanoparticles were separated by centrifugation. The obtained nanoparticles were washed with ethanol and acetone several times to remove the residual EG and other impurities. Finally, the nanoparticles were dried in a vacuum oven at 60 °C for 12 h. A similar procedure was followed for the synthesis of Ni-Cu nanoparticles from acetates, where nickel acetate (Ni (CH3COO)2·4H2O) and copper acetate (Cu (CH3COO)2·H2O) were used as precursors. 3







A facile one-pot polyol synthesis of NiCu nanoparticles decorated reduced graphene oxide for enhanced catalytic reduction of 4-nitrophenol and Congo red - Chemical Papers (2021-04-20) The NiCu/rGO nanocomposite was synthesized by a one-pot polyol method. In a typical synthesis, 50 mg of graphene oxide (GO) was dispersed in 50 mL of ethylene glycol (EG) by ultrasonication for 2 h. Then, 0.5 mmol of Ni(NO3)2·6H2O and 0.5 mmol of Cu(NO3)2·3H2O were added to the GO dispersion and stirred for 30 min. The pH of the solution was adjusted to 10 by adding NaOH solution. The mixture was then heated to 180 °C and refluxed for 3 h. After cooling to room temperature, the product was collected by centrifugation, washed with deionized water and ethanol, and dried at 60 °C for 12 h. For comparison, pure NiCu nanoparticles were also synthesized by the same method without the addition of GO. 1

Polyol-mediated synthesis of Ni1–xCux nanoparticles: Effect of copper content on structural, optical and magnetic properties - ScienceDirect (2019-01-01) Ni1–xCux (x = 0.0, 0.2, 0.4, 0.6, 0.8, 1.0) nanoparticles (NPs) have been successfully synthesized by a modified polyol method. In this process, ethylene glycol (EG) was used as a solvent as well as a reducing agent, and polyvinylpyrrolidone (PVP) was used as a capping agent. The formation of single phase NiCu alloy NPs with face-centered cubic (fcc) structure was confirmed by X-ray diffraction (XRD) studies. The crystallite size was found to be in the range of 15–20 nm. The morphology and the elemental composition of the as-synthesized NPs were analyzed by using scanning electron microscopy (SEM) and energy dispersive X-ray spectroscopy (EDX). The optical properties of the NPs were studied by using UV–Visible absorption spectroscopy. The magnetic properties of the as-synthesized NPs were investigated by using a vibrating sample magnetometer (VSM). The ferromagnetic behavior was observed for pure Ni, and Ni-rich NiCu NPs (x = 0.2, 0.4), whereas pure Cu NPs shows diamagnetic behavior. A transition from ferromagnetic to superparamagnetic behavior was observed for Cu-rich NiCu NPs (x = 0.6, 0.8). 1

Facile synthesis of NiCu bimetallic nanoparticles on sulfonated graphene for enhanced catalytic activity in the reduction of 4-nitrophenol and organic dyes - RSC Advances (2017-01-24) In a typical synthesis of NiCu/SGO, 0.1 g of SGO was dispersed in 100 mL of ethylene glycol (EG) in a 250 mL three-necked flask and sonicated for 30 min. Then, 0.25 mmol of Ni(NO3)2·6H2O and 0.25 mmol of Cu(NO3)2·3H2O were added to the SGO dispersion and stirred for 30 min. The pH of the solution was adjusted to 10 by adding NaOH solution. The mixture was then heated to 140 °C and refluxed for 3 h. After cooling to room temperature, the product was collected by centrifugation, washed with deionized water and ethanol, and dried at

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60 °C for 12 h. For comparison, pure NiCu nanoparticles were also synthesized by the same method without the addition of SGO. 1

Synthesis of bimetallic Ni-Cu nanoparticles by polyol method from nitrates and acetates: a comparative study - Materials Research Express (2018-07-25) In a typical experiment for the synthesis of Ni-Cu nanoparticles from nitrates, 100 ml of ethylene glycol (EG) was taken in a three-necked flask and heated at 160 °C for 1 h with constant magnetic stirring under argon (Ar) atmosphere. After 1 h, an aqueous solution containing 0.05 M of nickel nitrate (Ni(NO 3) 2 \cdot 6H 2 O) and 0.05 M of copper nitrate (Cu(NO 3) 2 \cdot 3H 2 O) was injected into the hot EG solution. The temperature of the solution was then raised to 195 °C and refluxed for 3 h. The color of the solution changed from light blue to black, which indicates the formation of nanoparticles. The resulting solution was then cooled to room temperature and the nanoparticles were separated by centrifugation. The obtained nanoparticles were washed with ethanol and acetone several times to remove the residual EG and other impurities. Finally, the nanoparticles were dried in a vacuum oven at 60 °C for 12 h. A similar procedure was followed for the synthesis of Ni-Cu nanoparticles from acetates, where nickel acetate (Ni(CH 3 COO) 2 \cdot 4H 2 O) and copper acetate (Cu(CH 3 COO) 2 \cdot H 2 O) were used as precursors. 3

Polyol-mediated synthesis of Ni1–xCux nanoparticles: Effect of copper content on structural, optical and magnetic properties - NIMS Ni1–xCux (x = 0.0, 0.2, 0.4, 0.6, 0.8, 1.0) nanoparticles (NPs) have been successfully synthesized by a modified polyol method. In this process, ethylene glycol (EG) was used as a solvent as well as a reducing agent, and polyvinylpyrrolidone (PVP) was used as a capping agent. The formation of single phase NiCu alloy NPs with face-centered cubic (fcc) structure was confirmed by X-ray diffraction (XRD) studies. The crystallite size was found to be in the range of 15–20 nm. The morphology and the elemental composition of the as-synthesized NPs were analyzed by using scanning electron microscopy (SEM) and energy dispersive X-ray spectroscopy (EDX). The optical properties of the NPs were studied by using UV–Visible absorption spectroscopy. The magnetic properties of the as-synthesized NPs were investigated by using a vibrating sample magnetometer (VSM). The ferromagnetic behavior was observed for pure Ni, and Ni-rich NiCu NPs (x = 0.2, 0.4), whereas pure Cu NPs shows diamagnetic behavior. A transition from ferromagnetic to superparamagnetic behavior was observed for Cu-rich NiCu NPs (x = 0.6, 0.8). 1

One-pot synthesis of NiCu bimetallic nanoparticles on multi-walled carbon nanotubes for enhanced catalytic activity - RSC Advances (2016-01-28) In a typical synthesis of







NiCu/MWCNTs, 0.1 g of pristine MWCNTs was first functionalized by refluxing in a mixture of concentrated H2SO4 and HNO3 (3:1 v/v) at 80 °C for 3 h. The functionalized MWCNTs were then washed with deionized water until the pH became neutral and dried at 60 °C for 12 h. For the synthesis of NiCu/MWCNTs, 0.1 g of functionalized MWCNTs was dispersed in 100 mL of ethylene glycol (EG) in a 250 mL three-necked flask and sonicated for 30 min. Then, 0.25 mmol of Ni(NO3)2·6H2O and 0.25 mmol of Cu(NO3)2·3H2O were added to the MWCNT dispersion and stirred for 30 min. The pH of the solution was adjusted to 10 by adding NaOH solution. The mixture was then heated to 140 °C and refluxed for 3 h. After cooling to room temperature, the product was collected by centrifugation, washed with deionized water and ethanol, and dried at 60 °C for 12 h. For comparison, pure NiCu nanoparticles were also synthesized by the same method without the addition of MWCNTs. 1

Synthesis of NiCu nanoparticles by polyol method and their characterization - IOPscience (2020-03-01) To begin the synthesis of NiCu nanoparticles, a 100 ml ethylene glycol (EG) solution was placed in a three-necked flask and heated to 160 °C for an hour while being constantly stirred magnetically in an argon (Ar) atmosphere. After an hour, a hot EG solution was injected with an aqueous solution of 0.05 M nickel nitrate (Ni(NO 3) $2 \cdot 6H 2 O$) and 0.05 M copper nitrate (Cu(NO 3) $2 \cdot 3H 2 O$). The solution's temperature was then increased to 195 °C and refluxed for three hours. The solution's color changed from light blue to black, indicating the creation of nanoparticles. The resulting solution was then cooled to room temperature, and the nanoparticles were extracted via centrifugation. To eliminate the residual EG and other contaminants, the nanoparticles were washed several times with ethanol and acetone. The nanoparticles were then dried for 12 hours in a vacuum oven at 60 °C. 3

Synthesis of bimetallic Ni-Cu nanoparticles by polyol method from nitrates and acetates: a comparative study (2018-07-25) In a typical experiment for the synthesis of Ni-Cu nanoparticles from nitrates, 100 ml of ethylene glycol (EG) was taken in a three-necked flask and heated at 160 °C for 1 h with constant magnetic stirring under argon (Ar) atmosphere. After 1 h, an aqueous solution containing 0.05 M of nickel nitrate (Ni(NO 3) $2 \cdot 6H 2 O$) and 0.05 M of copper nitrate (Cu(NO 3) $2 \cdot 3H 2 O$) was injected into the hot EG solution. The temperature of the solution was then raised to 195 °C and refluxed for 3 h. The color of the solution changed from light blue to black, which indicates the formation of nanoparticles. The resulting solution was then cooled to room temperature and the nanoparticles were separated by centrifugation. The obtained nanoparticles were washed with ethanol and acetone several times to remove the residual EG and other impurities. Finally, the nanoparticles were dried in a vacuum oven at



60 °C for 12 h. A similar procedure was followed for the synthesis of Ni-Cu nanoparticles from acetates, where nickel acetate (Ni(CH 3 COO) 2 ·4H 2 O) and copper acetate (Cu(CH 3 COO) 2 ·H 2 O) were used as precursors. 4 Synthesis of Nickel-Copper (NiCu) Bimetallic Nanoparticles via the Polyol Method: An Application Note and Protocol

For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed protocol for the synthesis of bimetallic Nickel-Copper (NiCu) nanoparticles using the polyol method. This method is a versatile and widely used approach for the preparation of metallic nanoparticles, offering control over size, composition, and morphology. The protocol is based on the chemical reduction of metal precursors in a high-boiling point polyol, which also serves as a stabilizing agent.

Overview of the Polyol Synthesis Method

The polyol method is a solution-phase chemical reduction technique for synthesizing a wide range of nanomaterials. In a typical synthesis of NiCu nanoparticles, metal salts (e.g., nitrates or acetates of nickel and copper) are dissolved in a polyol, such as ethylene glycol (EG). The polyol serves as both the solvent and the reducing agent. The reaction mixture is heated to an elevated temperature, promoting the reduction of the metal ions and subsequent nucleation and growth of the nanoparticles. A capping agent, such as polyvinylpyrrolidone (PVP), is often added to control the particle size and prevent agglomeration.

The overall process can be summarized in the following key steps:

- Dissolution of Precursors: Nickel and copper precursor salts are dissolved in a polyol solvent.
- Reduction of Metal Ions: The polyol is heated, causing it to act as a reducing agent and reduce the metal ions to their metallic state.
- Nucleation and Growth: The reduced metal atoms nucleate and grow into nanoparticles.
- Stabilization: A capping agent, if used, adsorbs onto the surface of the nanoparticles, preventing further growth and aggregation.



 Purification: The synthesized nanoparticles are separated from the reaction mixture and washed to remove any unreacted precursors and byproducts.

Experimental Parameters and Their Influence

The properties of the synthesized NiCu nanoparticles are highly dependent on various experimental parameters. A summary of these parameters from different studies is presented in the table below.



Parameter	Variation	Observation	Reference(s)
Precursor Salts	Nickel Nitrate & Copper Nitrate vs. Nickel Acetate & Copper Acetate	The choice of precursor can influence the reaction kinetics and final particle characteristics.	
Polyol	Ethylene Glycol (EG)	EG is a common choice as it acts as both a solvent and a reducing agent at elevated temperatures.	-
Capping Agent	Polyvinylpyrrolidone (PVP)	PVP is frequently used to control particle size and prevent agglomeration, leading to a narrow size distribution.	
Reaction Temperature	140°C - 195°C	Higher temperatures generally lead to faster reaction rates and can influence the final particle size and crystallinity.	
Reaction Time	2 - 3 hours	The reaction time affects the completeness of the reduction and the growth of the nanoparticles.	
рН	Adjusted to 10 with NaOH	In some protocols, the pH is adjusted to	_



		facilitate the reduction process.
Atmosphere	Argon (Ar)	An inert atmosphere is often used to prevent oxidation of the nanoparticles during synthesis.
Ni:Cu Molar Ratio	Varied from pure Ni to pure Cu	The composition of the bimetallic nanoparticles can be controlled by adjusting the initial molar ratio of the metal precursors. This significantly affects the magnetic and optical properties of the resulting nanoparticles.
Particle Size	15 - 20 nm	The polyol method allows for the synthesis of nanoparticles with a relatively narrow size distribution in the nanometer range.

Detailed Experimental Protocol

This protocol provides a step-by-step guide for the synthesis of NiCu nanoparticles using the polyol method with ethylene glycol as the polyol and polyvinylpyrrolidone as the capping agent.

Materials:







- Nickel(II) nitrate hexahydrate (Ni(NO₃)₂·6H₂O) or Nickel(II) acetate tetrahydrate (Ni(CH₃COO)₂·4H₂O)
- Copper(II) nitrate trihydrate (Cu(NO₃)₂·3H₂O) or Copper(II) acetate monohydrate (Cu(CH₃COO)₂·H₂O)
- Ethylene glycol (EG)
- Polyvinylpyrrolidone (PVP)
- Ethanol
- Acetone
- Deionized water
- Sodium hydroxide (NaOH) (optional, for pH adjustment)
- Argon (Ar) gas (optional, for inert atmosphere)

Equipment:

- Three-necked round-bottom flask
- Condenser
- · Thermometer or thermocouple
- · Magnetic stirrer with hot plate
- · Heating mantle
- Centrifuge
- Vacuum oven

Procedure:



- Setup: Assemble the three-necked flask with a condenser, a thermometer, and a gas
 inlet/outlet (if using an inert atmosphere). Place the flask on the magnetic stirrer with a
 heating mantle.
- Solvent and Capping Agent: Add 100 mL of ethylene glycol and the desired amount of PVP to the three-necked flask.
- Inert Atmosphere (Optional but Recommended): Purge the system with argon gas for 15-30 minutes to remove oxygen. Maintain a gentle flow of argon throughout the reaction.
- Heating: Begin stirring and heat the ethylene glycol/PVP solution to 160°C and hold for 1 hour.
- Precursor Solution Preparation: In a separate beaker, dissolve the desired molar ratio of nickel and copper precursor salts in a small amount of deionized water or ethylene glycol.
- Injection of Precursors: Once the ethylene glycol solution has reached 160°C and been held for 1 hour, inject the precursor solution into the hot ethylene glycol.
- Reaction: Increase the temperature of the reaction mixture to 180-195°C and reflux for 2-3 hours. The color of the solution will typically change from light blue to black, indicating the formation of NiCu nanoparticles.
- Cooling: After the reaction is complete, turn off the heat and allow the solution to cool to room temperature.
- Purification:
 - Transfer the nanoparticle solution to centrifuge tubes.
 - Centrifuge the solution to separate the nanoparticles.
 - Discard the supernatant.
 - Resuspend the nanoparticles in ethanol and centrifuge again. Repeat this washing step several times.
 - Perform a final wash with acetone.



• Drying: Dry the purified NiCu nanoparticles in a vacuum oven at 60°C for 12 hours.

Experimental Workflow Diagram



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Caption: Workflow for the synthesis of NiCu nanoparticles via the polyol method.

Characterization of NiCu Nanoparticles

The synthesized NiCu nanoparticles can be characterized using various techniques to determine their structural, morphological, compositional, and physical properties.

- X-ray Diffraction (XRD): To confirm the formation of the bimetallic alloy and determine its crystal structure and crystallite size.
- Transmission Electron Microscopy (TEM) and Scanning Electron Microscopy (SEM): To visualize the morphology, size, and size distribution of the nanoparticles.
- Energy Dispersive X-ray Spectroscopy (EDX): To determine the elemental composition of the nanoparticles.
- UV-Visible Spectroscopy: To study the optical properties of the nanoparticles, which can be indicative of their size and composition.
- Vibrating Sample Magnetometer (VSM): To investigate the magnetic properties of the nanoparticles.

This detailed protocol and the accompanying information provide a comprehensive guide for the successful synthesis and characterization of NiCu nanoparticles using the polyol method,



enabling researchers to produce high-quality nanomaterials for a variety of applications.

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